

# Hydrolysis of Remazol dyes in aqueous solutions.

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## Compound of Interest

Compound Name: Remazol marine blue

Cat. No.: B13409264

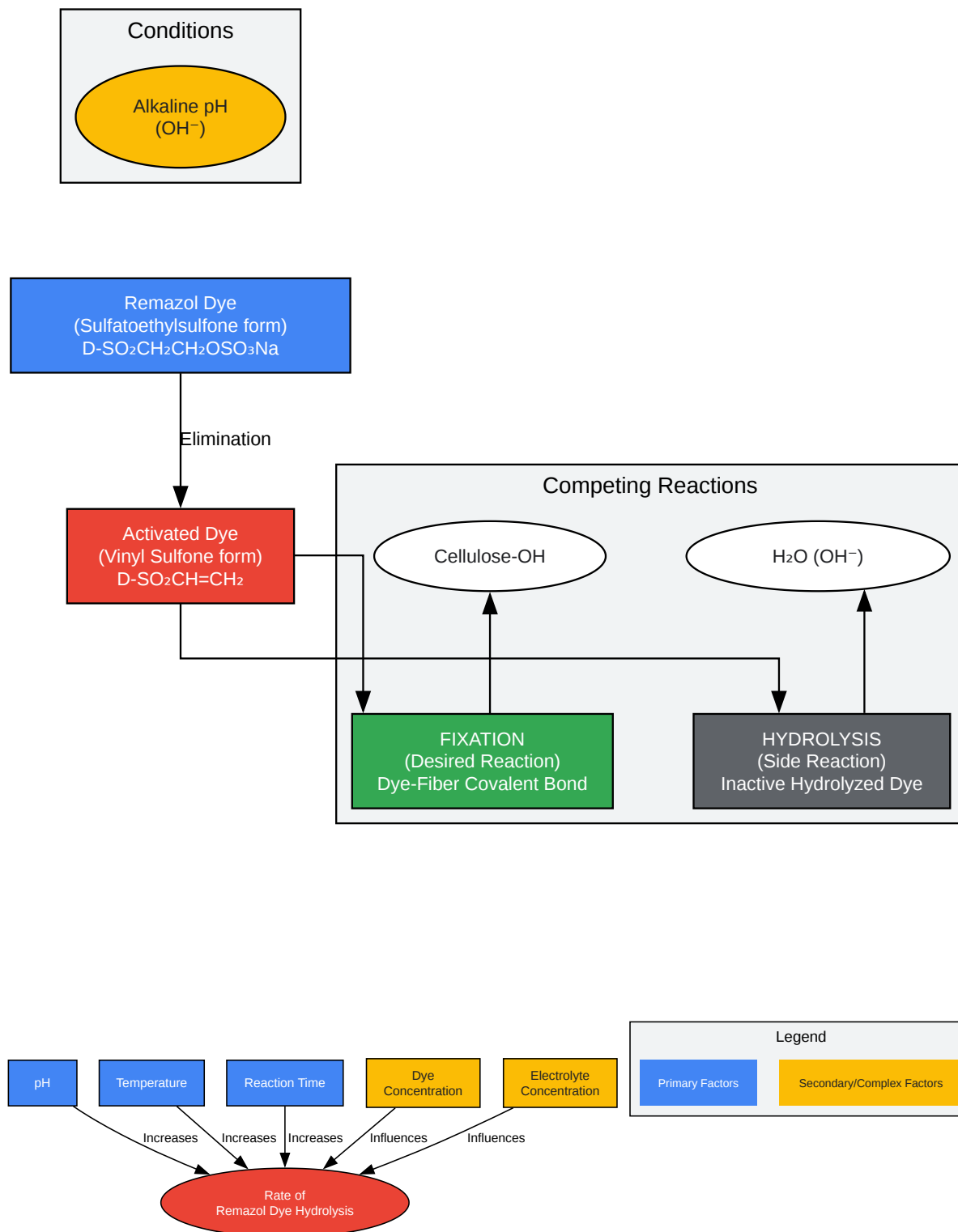
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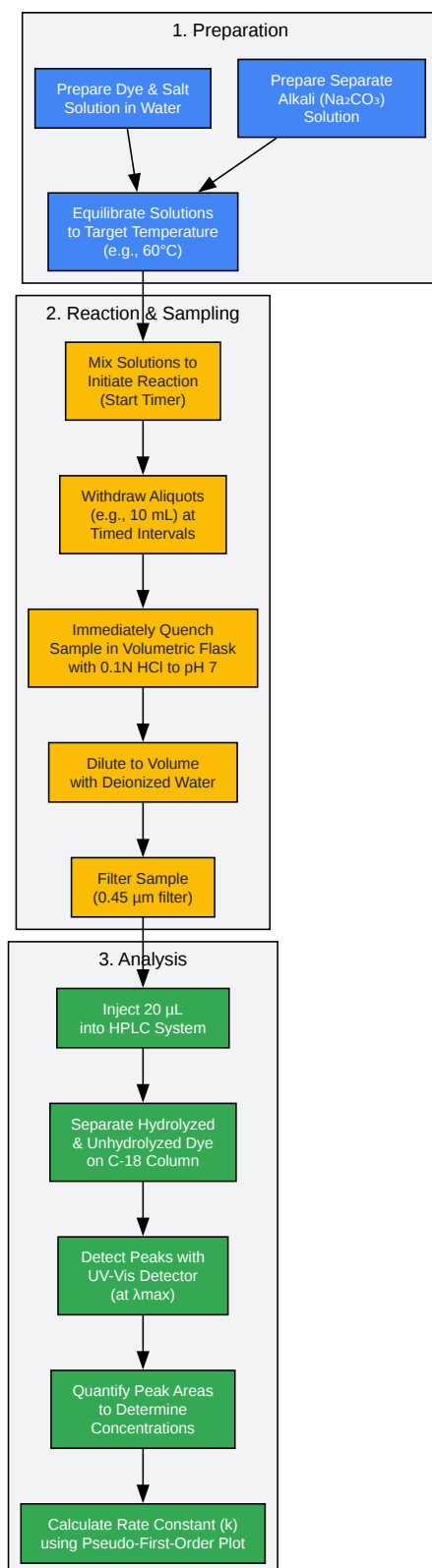
## The Mechanism of Hydrolysis

Remazol dyes are typically supplied in a stable sulfatoethylsulfone form (D-SO<sub>2</sub>CH<sub>2</sub>CH<sub>2</sub>OSO<sub>3</sub>Na). Under alkaline conditions (high pH), this stable form undergoes an elimination reaction to create the highly reactive vinyl sulfone group (D-SO<sub>2</sub>CH=CH<sub>2</sub>).<sup>[1]</sup> This activated form can then undertake one of two competing reactions:

- **Fixation:** The desired reaction where the vinyl sulfone group forms a covalent ether bond with a hydroxyl group on a cellulose fiber (e.g., cotton).<sup>[2]</sup>
- **Hydrolysis:** An undesirable side reaction where the vinyl sulfone group reacts with a hydroxyl ion (OH<sup>-</sup>) from the water, forming a non-reactive hydroxyethylsulfone derivative (D-SO<sub>2</sub>CH<sub>2</sub>CH<sub>2</sub>OH).<sup>[2][3]</sup>

This hydrolyzed dye can no longer form a covalent bond with the fiber, leading to reduced color yield and requiring extensive washing to remove, which increases water consumption and effluent load.<sup>[3]</sup> The vinyl sulfone group is generally more prone to hydrolysis than other reactive groups like those based on triazine.<sup>[2]</sup>





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## References

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